

Application Notes and Protocols: BLT-1 in Hepatitis C Virus Research

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Compound of Interest

Compound Name: BLT-1
CAS No.: 321673-30-7
Cat. No.: B15608176

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Introduction

Hepatitis C Virus (HCV) infection remains a significant global health concern, and understanding the viral entry mechanism is crucial for the development of novel antiviral therapies. The scavenger receptor class B type I (SR-BI) has been identified as a key host factor mediating the entry of HCV into hepatocytes. **BLT-1** (Block Lipid Transport-1) is a small molecule inhibitor that selectively targets SR-BI, making it a valuable tool for investigating the role of this receptor in the HCV life cycle and for evaluating potential therapeutic strategies.^[1] This document provides detailed application notes and experimental protocols for the use of **BLT-1** in HCV research.

Mechanism of Action

BLT-1 is a thiosemicarbazone copper chelator that functions as a selective inhibitor of SR-BI.^[1] It effectively blocks the SR-BI-mediated transfer of lipids from high-density lipoproteins (HDL) to cells.^[1] In the context of HCV, **BLT-1** inhibits viral entry into host cells, demonstrating the

critical role of SR-BI in the initial stages of infection.[1][2] The interaction between HCV and SR-BI is an early event in the infection process.[3][4]

Data Presentation

The following tables summarize the reported inhibitory concentrations (IC50) of **BLT-1** in various assays, providing a quantitative measure of its potency.

Table 1: **BLT-1** Inhibition of Lipid Uptake

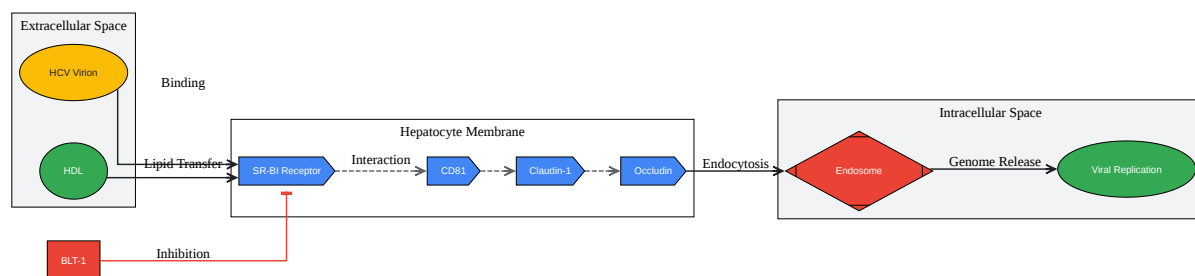
Assay Description	Cell Line	IC50	Reference
Cellular DiI-HDL uptake	IdIA[mSR-BI]	60 nM	[1]
[3H]CE-HDL uptake	IdIA[mSR-BI]	110 nM	[1]
SR-BI-dependent selective uptake of [3H]CE from [3H]CE-HDL	Liposomes	98 nM	[1]

Table 2: **BLT-1** Inhibition of Hepatitis C Virus Entry

HCV Strain/System	Cell Line	IC50	Reference
HCV entry	Huh-7.5.1	0.96 μ M	[1]

Mandatory Visualizations

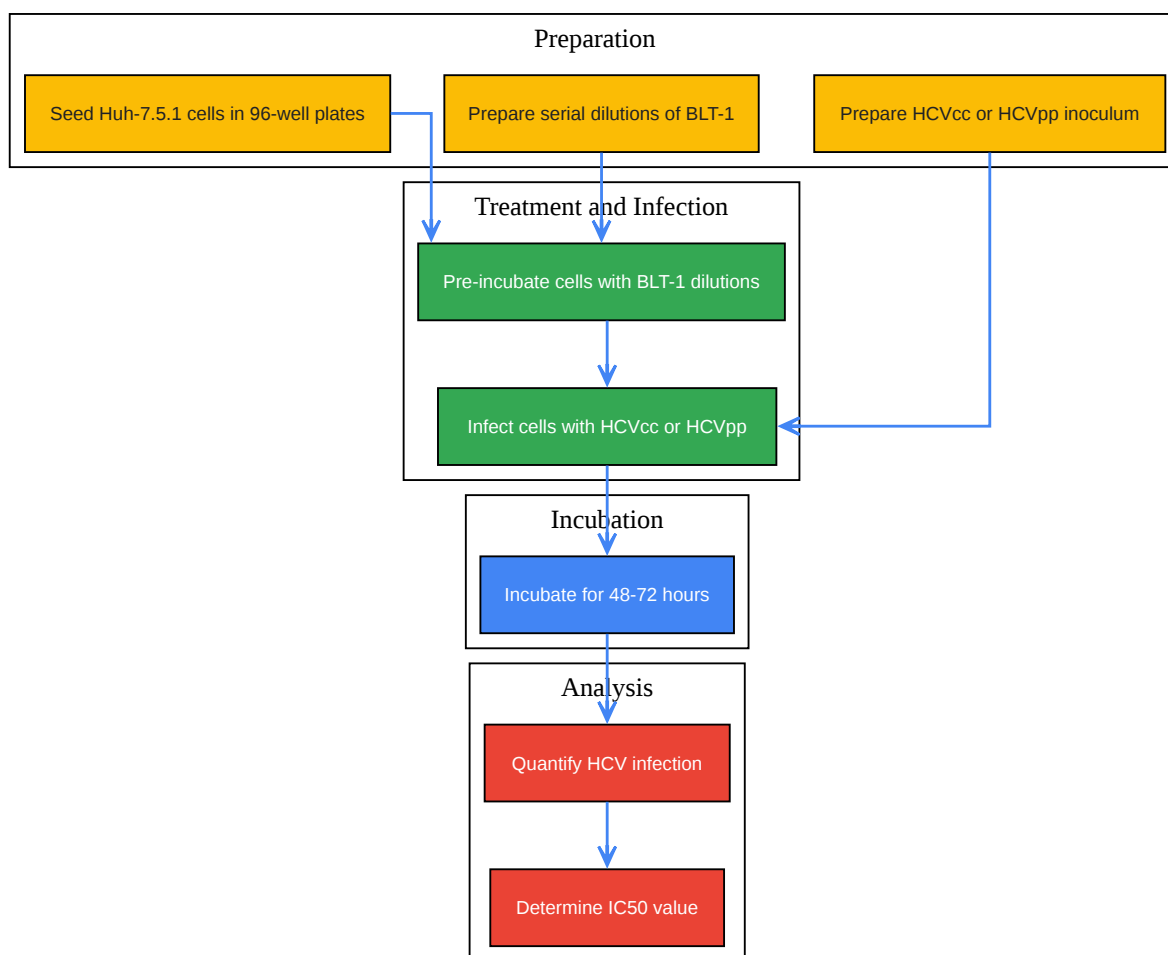
Signaling Pathway of HCV Entry via SR-BI and Inhibition by BLT-1

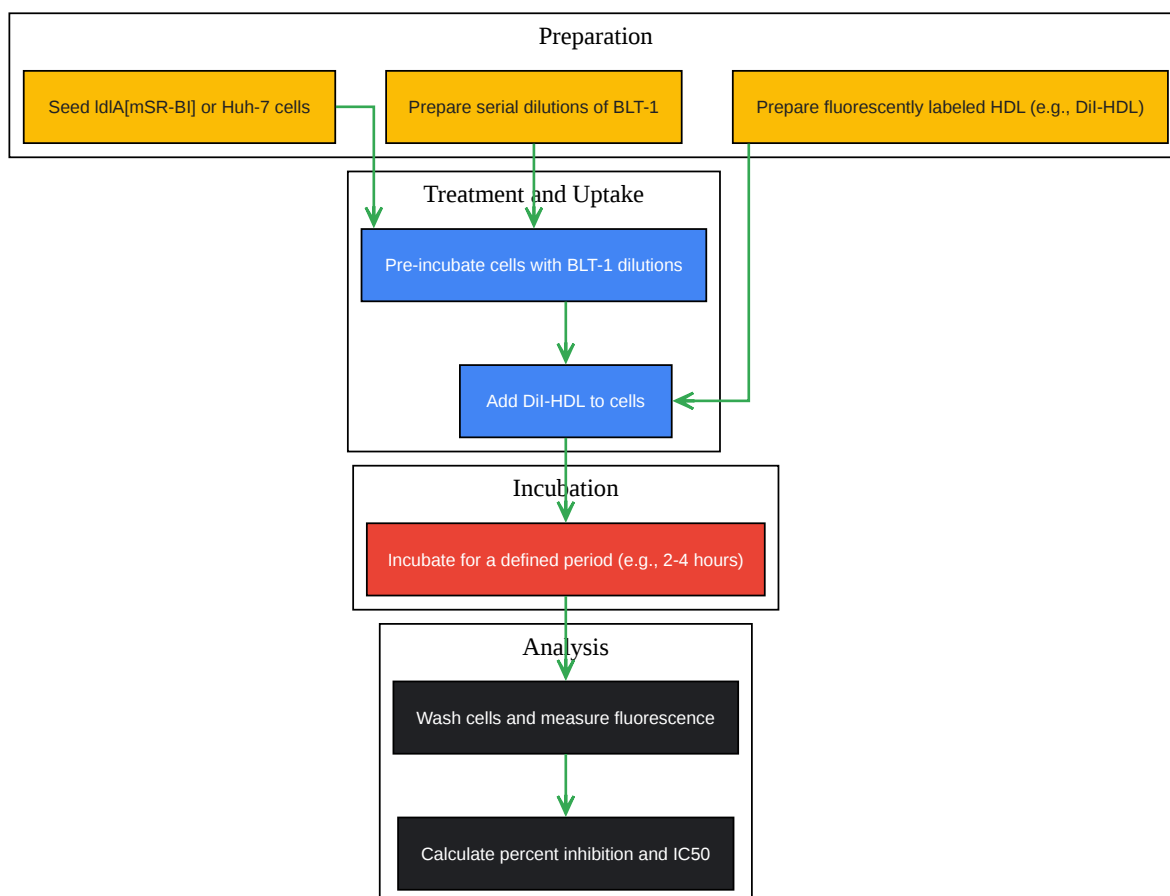


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Caption: HCV entry pathway and **BLT-1** inhibition.

Experimental Workflow: HCV Entry Inhibition Assay





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References

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- [3. journals.asm.org \[journals.asm.org\]](https://journals.asm.org/)
- [4. Role of scavenger receptor class B type I in hepatitis C virus entry: kinetics and molecular determinants - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/26414441/)
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